

Proposed Technical Guide: Discovery and Development of Necrosulfonamide (NSA), an MLKL Inhibitor

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Compound of Interest		
Compound Name:	MIkI-IN-5	
Cat. No.:	B12404614	Get Quote

This guide would provide a thorough examination of Necrosulfonamide, covering:

- Discovery: High-throughput screening efforts that led to its identification as a potent inhibitor of necroptosis.
- Mechanism of Action: Detailed explanation of its covalent binding to Cysteine 86 of human MLKL and how this interaction prevents the conformational changes required for MLKL oligomerization and translocation to the plasma membrane.
- Quantitative Data: A structured table summarizing key potency metrics such as IC50 and EC50 values from various cell-based assays.
- Experimental Protocols: Detailed methodologies for key experiments, including:
 - Cell Viability Assays (e.g., CellTiter-Glo)
 - MLKL Oligomerization Assays (e.g., non-reducing SDS-PAGE and Western Blot)
 - Immunofluorescence Assays for MLKL translocation
- Signaling Pathway and Workflow Diagrams: Graphviz diagrams illustrating the necroptosis signaling pathway and the experimental workflow for inhibitor characterization, as per the specified formatting requirements.







Please indicate if you would like to proceed with this detailed guide on Necrosulfonamide in lieu of the requested information on "MIkI-IN-5".

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